

A Comparative Guide to N-Isopropylmethylamine: Cross-Referencing Key Chemical Data

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Compound of Interest

Compound Name: *N-Isopropylmethylamine*

Cat. No.: *B134641*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of key data for **N-Isopropylmethylamine** (CAS No: 4747-21-1), a secondary amine utilized in various chemical syntheses, including the preparation of pharmaceutical compounds. Data has been aggregated and cross-referenced from major chemical databases to provide a reliable and objective overview of its physicochemical properties and spectral information.

Data Presentation: A Comparative Overview

Quantitative data for **N-Isopropylmethylamine** has been compiled from various sources to facilitate easy comparison. The following table summarizes these key physical and chemical properties.

| Property | PubChem[1] | Sigma-Aldrich | LookChem[2] | ChemicalBook[3] | The Good Scents Company |
|---------------------------------------|--|---|---|----------------------------------|----------------------------------|
| Molecular Formula | C ₄ H ₁₁ N[1] | (CH ₃) ₂ CHNHCH ₃ | C ₄ H ₁₁ N[2] | C ₄ H ₁₁ N | C ₄ H ₁₁ N |
| Molecular Weight (g/mol) | 73.14[1] | 73.14 | 73.14[2] | 73.14 | 73.14 |
| Boiling Point (°C) | 50-53 (lit.) | 50-53 (lit.) | 50-53 (lit.)[2] | 50-53 (lit.)[3] | 50.40 @ 760 mm Hg |
| Melting Point (°C) | -55.1 (estimate)[2] | | | | |
| Density (g/mL) | 0.702 @ 25 °C (lit.) | 0.702 @ 25 °C (lit.)[2] | 0.702 @ 25 °C (lit.)[3] | 0.70200 @ 25.00 °C | |
| Refractive Index (n ₂₀ /D) | 1.384 (lit.) | 1.384 (lit.)[2] | 1.384 (lit.)[3] | | |
| Flash Point (°C) | -32 (closed cup) | -31.7 | -31.67 (TCC) | | |
| Vapor Pressure | 4.15 psi @ 20 °C | 4.15 psi @ 20 °C[2] | 383.54 mmHg @ 25 °C (est) | | |
| Solubility | Soluble in chloroform, DMSO, methanol[2] | Soluble in chloroform, DMSO, methanol[3] | Soluble in water (3.214e+005 mg/L @ 25 °C, est) | | |
| CAS Number | 4747-21-1[1] | 4747-21-1 | 4747-21-1[2] | 4747-21-1 | 4747-21-1 |

Experimental Protocols

Detailed experimental protocols for the characterization of **N-Isopropylmethylamine** are not always available in the cited databases. Therefore, this section provides generalized, standard methodologies for the key experiments.

Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (e.g., mineral oil), and a heat source.
- Procedure:
 - A small amount of **N-Isopropylmethylamine** is placed in the small test tube.
 - The capillary tube is placed in the test tube with the open end submerged in the liquid.
 - The test tube is attached to the thermometer and placed in the Thiele tube containing the heating oil.
 - The Thiele tube is gently heated. A stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.

¹H NMR Spectroscopy

This provides information on the chemical structure of the molecule.

- Apparatus: Nuclear Magnetic Resonance (NMR) spectrometer.
- Procedure:
 - A dilute solution of **N-Isopropylmethylamine** is prepared in a deuterated solvent (e.g., CDCl₃).
 - A small amount of a reference standard, such as tetramethylsilane (TMS), is added.
 - The solution is transferred to an NMR tube.

- The NMR tube is placed in the spectrometer, and the ^1H NMR spectrum is acquired.
- The resulting spectrum is processed and analyzed to determine chemical shifts, integration, and coupling patterns.

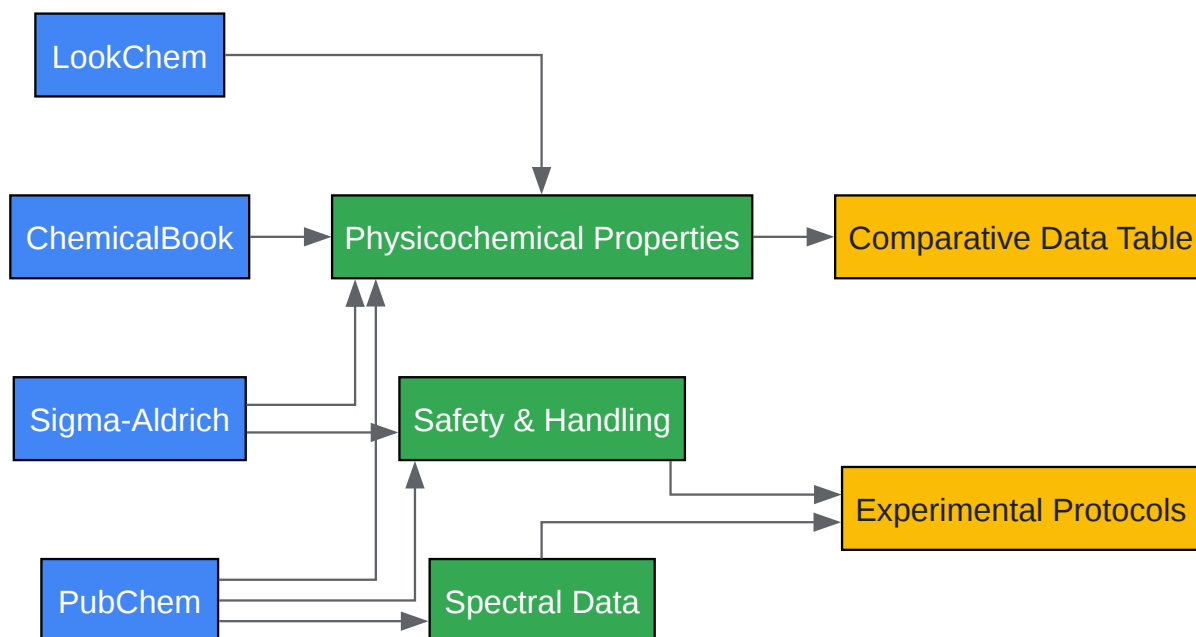
Gas Chromatography-Mass Spectrometry (GC-MS)

This technique is used to separate and identify the components of a sample.

- Apparatus: Gas chromatograph coupled to a mass spectrometer.
- Procedure:
 - A dilute solution of **N-Isopropylmethanamine** is prepared in a volatile solvent (e.g., dichloromethane).
 - A small volume of the solution is injected into the GC.
 - The sample is vaporized and carried by an inert gas through a capillary column, which separates the components based on their boiling points and interactions with the column's stationary phase.
 - The separated components then enter the mass spectrometer, where they are ionized and fragmented.
 - The resulting mass spectrum provides a molecular fingerprint that can be used to identify the compound.

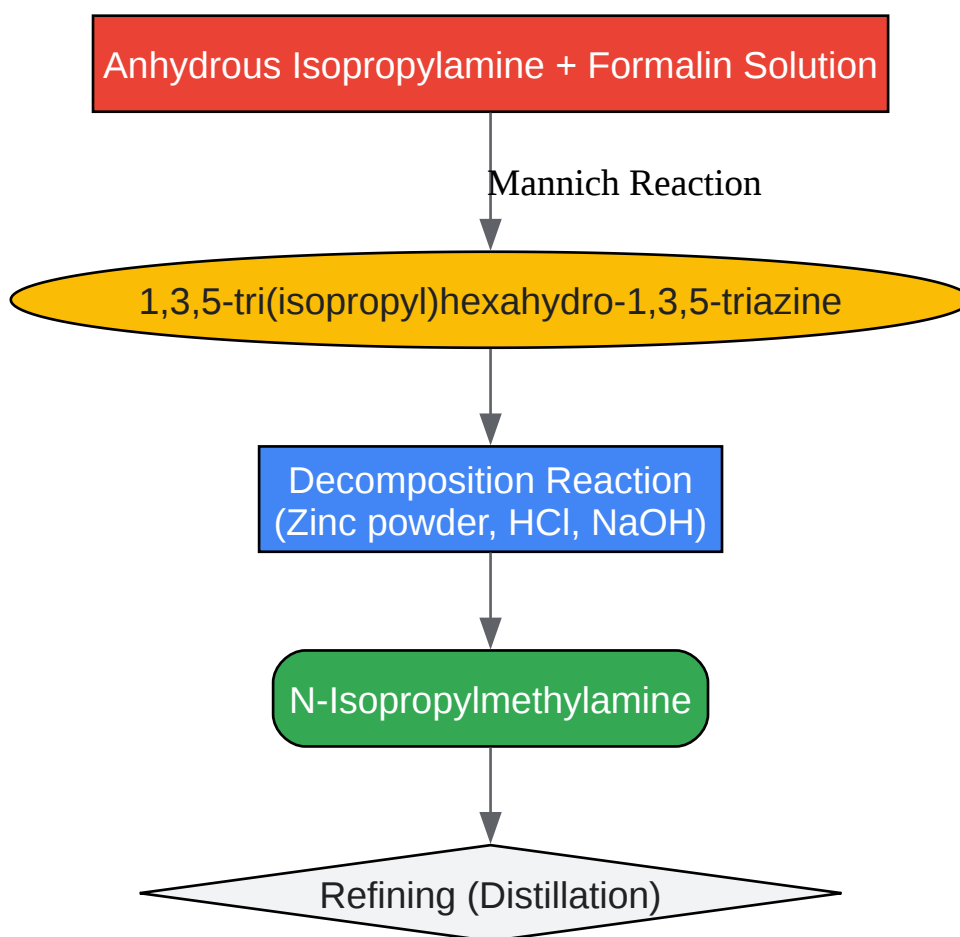
Mandatory Visualization

The following diagrams illustrate key logical relationships and experimental workflows relevant to **N-Isopropylmethanamine**.



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Caption: Workflow for cross-referencing **N-Isopropylmethylamine** data.



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Caption: Generalized synthesis pathway for **N-Isopropylmethylamine**.

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References

- 1. N-Methylisopropylamine | C₄H₁₁N | CID 78485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. N-Isopropylmethylamine | 4747-21-1 [chemicalbook.com]

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